

Spectroscopic and Synthetic Profile of 2-(4-Iodophenoxy)acetohydrazide: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-(4-Iodophenoxy)acetohydrazide**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data and a detailed synthetic protocol for **2-(4-Iodophenoxy)acetohydrazide**, a compound of interest in medicinal chemistry and organic synthesis. The information presented herein is intended to serve as a valuable resource for researchers engaged in the design and development of novel therapeutic agents and other advanced chemical entities.

Spectroscopic Data

The structural integrity and purity of **2-(4-Iodophenoxy)acetohydrazide** have been established through a combination of nuclear magnetic resonance (NMR) spectroscopy, infrared (IR) spectroscopy, and mass spectrometry (MS). The key data from these analyses are summarized below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of the molecule.

Table 1: ^1H NMR Spectroscopic Data for **2-(4-Iodophenoxy)acetohydrazide**

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
9.35	Singlet	1H	-NH-
7.60	Doublet	2H	Ar-H
6.75	Doublet	2H	Ar-H
4.40	Singlet	2H	-O-CH ₂ -
4.15	Broad Singlet	2H	-NH ₂

Solvent: DMSO-d₆

Table 2: ¹³C NMR Spectroscopic Data for **2-(4-Iodophenoxy)acetohydrazide**

Chemical Shift (δ , ppm)	Assignment
167.5	C=O
157.8	Ar-C-O
138.2	Ar-C
117.1	Ar-C
85.5	Ar-C-I
66.8	-O-CH ₂ -

Solvent: DMSO-d₆

Infrared (IR) Spectroscopy

IR spectroscopy is utilized to identify the functional groups present in the molecule.

Table 3: FT-IR Spectroscopic Data for **2-(4-Iodophenoxy)acetohydrazide**

Wavenumber (cm ⁻¹)	Assignment
3300-3100	N-H stretching (amide and hydrazine)
1650	C=O stretching (amide I)
1600	N-H bending (amide II)
1580, 1480	C=C stretching (aromatic)
1230	C-O stretching (aryl ether)
1050	C-N stretching
820	C-H bending (para-substituted aromatic)
500	C-I stretching

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule.

Table 4: Mass Spectrometric Data for **2-(4-Iodophenoxy)acetohydrazide**

m/z	Assignment
292	[M] ⁺ (Molecular Ion)
277	[M - NH ₂] ⁺
235	[M - CONHNH ₂] ⁺
207	[C ₆ H ₄ IO] ⁺
121	[C ₆ H ₄ O] ⁺
77	[C ₆ H ₅] ⁺

Experimental Protocols

Synthesis of **2-(4-Iodophenoxy)acetohydrazide**

The synthesis of **2-(4-Iodophenoxy)acetohydrazide** is typically achieved through a two-step process starting from 4-iodophenol. The general procedure involves the esterification of 4-iodophenol followed by hydrazinolysis of the resulting ester.

Step 1: Synthesis of Ethyl 2-(4-Iodophenoxy)acetate

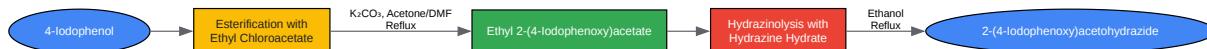
- To a solution of 4-iodophenol (1 equivalent) in a suitable solvent such as acetone or DMF, add potassium carbonate (1.5 equivalents).
- Stir the mixture at room temperature for 30 minutes.
- Add ethyl chloroacetate (1.2 equivalents) dropwise to the reaction mixture.
- Reflux the reaction mixture for 12-16 hours, monitoring the progress by thin-layer chromatography (TLC).
- After completion of the reaction, cool the mixture to room temperature and filter off the inorganic salts.
- Remove the solvent under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a mixture of ethyl acetate and hexane as the eluent to obtain pure ethyl 2-(4-iodophenoxy)acetate.

Step 2: Synthesis of **2-(4-Iodophenoxy)acetohydrazide**

- Dissolve ethyl 2-(4-iodophenoxy)acetate (1 equivalent) in ethanol.
- Add hydrazine hydrate (5 equivalents) to the solution.
- Reflux the reaction mixture for 6-8 hours, monitoring the progress by TLC.
- After completion, cool the reaction mixture in an ice bath to precipitate the product.
- Filter the solid product, wash with cold ethanol, and dry under vacuum to yield **2-(4-Iodophenoxy)acetohydrazide**.

Mandatory Visualization

The logical workflow for the synthesis of **2-(4-Iodophenoxy)acetohydrazide** is depicted in the following diagram.



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Synthesis of **2-(4-Iodophenoxy)acetohydrazide**.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com